

Operational Guide: 1-Diethoxyphosphorylhexane Proper Disposal Procedures

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Compound of Interest

Compound Name: *1-Diethoxyphosphorylhexane*

CAS No.: 16165-66-5

Cat. No.: B092617

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Executive Summary & Identification

1-Diethoxyphosphorylhexane (Systematic name: Diethyl hexylphosphonate) is an organophosphorus ester often used in organic synthesis (e.g., Horner-Wadsworth-Emmons reactions) and as an extractant.

CRITICAL WARNING: Do not confuse this compound with 1,1-Diethoxyethane (Acetal). While search databases often conflate the two due to string similarity, their risk profiles differ drastically. Acetal is highly flammable (FP -21°C); Diethyl hexylphosphonate is a combustible liquid with a much higher flash point and distinct phosphorus-based combustion hazards.

Chemical Property	Data / Specification
CAS Number	16165-66-5 (Verify against label; synonyms include Diethyl P-hexylphosphonate)
Molecular Formula	
Physical State	Colorless to pale yellow liquid
Flash Point	>93°C (Estimated/Combustible Class IIIB). Treat as Combustible.
Key Hazard	Organophosphorus combustion yields Phosphorous Pentoxide (), a corrosive desiccant.
RCRA Status	Not P-listed or U-listed. Likely regulates as D001 (if mixed with solvents) or Non-RCRA Regulated waste requiring incineration.

Risk Assessment & Toxicology Context

As researchers, we must look beyond the Safety Data Sheet (SDS). While simple alkyl phosphonates generally exhibit lower acute toxicity than their fluorinated counterparts (nerve agents), they must be handled with the assumption of cholinesterase inhibition potential until specific lot-analysis proves otherwise.

The Mechanism of Hazard

- **Skin Absorption:** The lipophilic hexyl chain facilitates dermal penetration. Once absorbed, organophosphates can phosphorylate serine residues in acetylcholinesterase, though the leaving group (ethoxy) in this compound makes it less reactive than chlorophosphates.
- **Thermal Decomposition:** In a fire or uncontrolled exothermic reaction, the phosphorus core oxidizes to P_2O_5 , which reacts instantly with moisture in mucous membranes to form phosphoric acid (H_3PO_4), causing severe respiratory damage.

Pre-Disposal Stabilization & Segregation

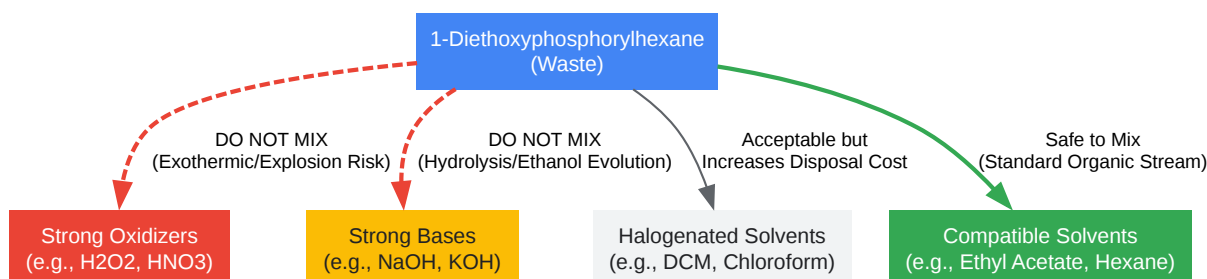
The Golden Rule: Never dispose of organophosphorus compounds down the drain. Hydrolysis is slow and yields persistent phosphonic acids.

Segregation Logic

- Incompatible with: Strong Oxidizers (Peroxides, Nitric Acid) and Strong Bases (causes hydrolysis to ethanol and phosphonic acid salts).
- Storage: Store in a dedicated "Organic - Phosphorus" or "General Organic" cabinet, segregated from oxidizers.

Visualization: Segregation & Compatibility Matrix

The following diagram illustrates the critical decision logic for segregating this waste stream to prevent immediate lab hazards.



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Figure 1: Chemical compatibility logic. Red dashed lines indicate high-risk combinations that must be avoided during waste accumulation.

Disposal Protocol (Step-by-Step)

Phase 1: Personal Protective Equipment (PPE)

- Eyes: Chemical Splash Goggles (ANSI Z87.1).
- Hands (Splash): Nitrile gloves (minimum 0.11 mm thickness).

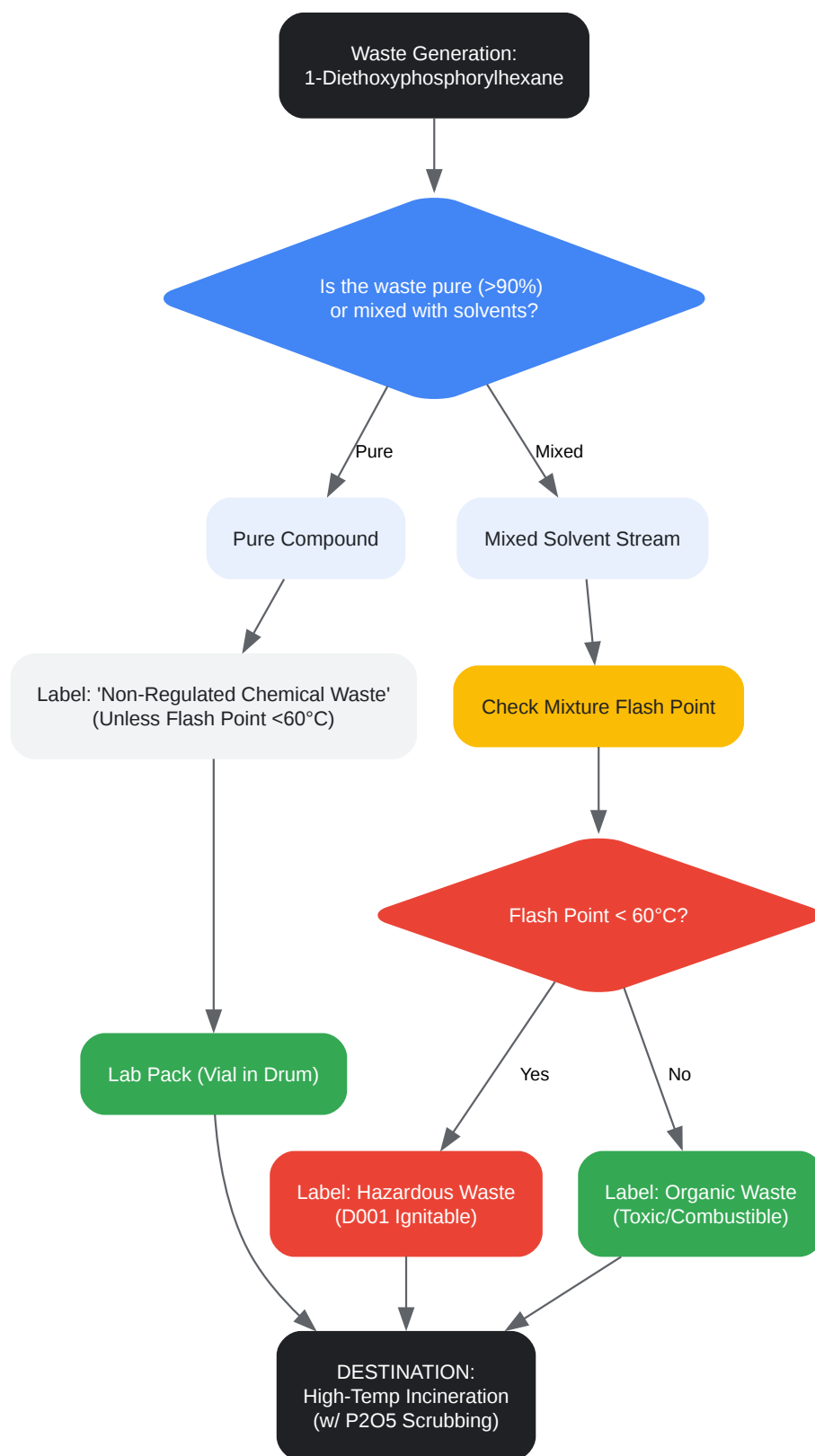
- Hands (Immersion/Spill Cleanup): Silver Shield/4H (PE/EVAL) Laminate gloves.
 - Why? Standard nitrile degrades upon prolonged exposure to organophosphorus esters. Laminate gloves provide the necessary permeation resistance.
- Respiratory: If working outside a fume hood, use a half-mask with Organic Vapor/P100 cartridges.

Phase 2: Waste Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass (Amber). Avoid metal containers if the waste stream is potentially acidic due to partial hydrolysis.
- Venting: Use standard caps. Pressure buildup is unlikely unless mixed with incompatible reagents.

Phase 3: The Disposal Workflow

Follow this logic to determine the final fate of the chemical.



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Figure 2: Decision matrix for classifying and packaging waste streams.

Phase 4: Labeling & Documentation

Regardless of the specific mixture, the label must explicitly state "Contains Organophosphates". This alerts the Treatment, Storage, and Disposal Facility (TSDF) to use incinerators equipped with caustic scrubbers to neutralize acidic phosphorus emissions.

- Proper Shipping Name (if pure): Environmentally Hazardous Substance, Liquid, n.o.s. (Diethyl hexylphosphonate).[1][2][3]
- UN Number: UN 3082 (Class 9) is commonly applied if aquatic toxicity data is triggered, otherwise "Non-Regulated" for ground transport in small quantities (check 49 CFR 173.155).

Emergency Procedures (Spill Response)

In the event of a benchtop spill (<500 mL):

- Evacuate & Ventilate: Remove ignition sources (though risk is low, prudence is required).[4]
- PPE Up: Don Silver Shield gloves and goggles.
- Contain: Use a non-combustible absorbent (Vermiculite or Clay/Kitty Litter).
 - Note: Do not use paper towels as the primary absorbent if the liquid is hot or mixed with oxidizers, as this increases fire load.
- Decontaminate: Scrub the surface with a mild alkaline detergent (pH 9-10) to facilitate surface cleaning, followed by a water rinse. Collect all rinsate as hazardous waste.

References

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